

# A Comprehensive Technical Guide to the Physical Properties of 2-Methylanthracene

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## Compound of Interest

Compound Name: 2-Methylanthracene

Cat. No.: B165393

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## Introduction

**2-Methylanthracene** is a polycyclic aromatic hydrocarbon (PAH) that serves as a fundamental building block in organic synthesis and material science. Its fluorescent properties make it a compound of interest in the development of optoelectronic devices. A thorough understanding of its physical properties is paramount for its application in research and development, particularly in drug development where molecular interactions are critical. This technical guide provides an in-depth overview of the core physical characteristics of **2-Methylanthracene**, complete with experimental protocols and logical diagrams to facilitate a comprehensive understanding.

## Core Physical and Chemical Properties

**2-Methylanthracene** presents as a beige to light yellow-brown crystalline powder.<sup>[1]</sup> Key identifiers for this compound are provided in the table below.

Identifier	Value
CAS Number	613-12-7
Molecular Formula	C <sub>15</sub> H <sub>12</sub>
Molecular Weight	192.26 g/mol [2][3]
EINECS Number	210-329-3[2]
InChI Key	GYMFBY TZOGMSQJ-UHFFFAOYSA-N

## Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **2-Methylanthracene**, compiled from various sources. It is important to note that some values are estimates and may vary depending on the experimental conditions and purity of the sample.

Property	Value(s)
Melting Point	204-206 °C[1][2], 209 °C[3]
Boiling Point	358.25 °C (estimate)[1][2], 295 °C[3]
Density	1.0561 g/cm <sup>3</sup> (estimate)[1][2]
Refractive Index	1.6880 (estimate)[1][2]
Vapor Pressure	5.34e-06 mmHg[2]
Flash Point	157.5 °C[2]
LogP (Octanol/Water Partition Coefficient)	4.30140[2]

## Solubility Profile

The solubility of **2-Methylanthracene** is characteristic of nonpolar aromatic hydrocarbons.

Solvent	Solubility
Benzene	Soluble[1]
Chloroform	Soluble[1]
Ethanol	Soluble (recrystallization solvent)[1]
Methanol	Difficult to dissolve
Acetone	Difficult to dissolve
Water	Insoluble

## Spectral Data

Spectral analysis is crucial for the identification and characterization of **2-Methylanthracene**. Key spectral data are available from various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). This information can be accessed through various chemical databases.

## Experimental Protocols

Detailed methodologies for the determination of key physical properties and purification are outlined below.

### Determination of Melting and Boiling Points by Simultaneous Thermal Analysis (STA)

This protocol is adapted from a general method for polycyclic aromatic hydrocarbons and is suitable for **2-Methylanthracene**.<sup>[4]</sup>

Apparatus:

- Simultaneous Thermal Analyzer (STA), e.g., NETZSCH model STA 449 F3 Jupiter®
- Sealed aluminum crucibles with a 50 µm pinhole
- Indium, aluminum, and gold melting standards for calibration

#### Procedure:

- Calibrate the STA instrument using indium, aluminum, and gold melting standards.
- Accurately weigh approximately 20 mg of **2-Methylanthracene** into a sealed aluminum crucible.
- Place the crucible in the STA sample carrier.
- Purge the system with nitrogen gas at a flow rate of 70 ml/min.
- Heat the sample from ambient temperature to 600°C at a constant heating rate of 10 K/min.
- The melting point is determined as the extrapolated onset temperature of the endothermic peak on the Differential Scanning Calorimetry (DSC) curve.
- The boiling point is determined as the extrapolated onset temperature of the mass loss step on the Thermogravimetric (TG) analysis curve, which corresponds to the evaporation of the sample.

## Purification by Column Chromatography and Recrystallization

This protocol is based on a cited purification method for **2-Methylanthracene**.<sup>[1]</sup>

#### Materials:

- Crude **2-Methylanthracene**
- Silica gel (230-400 mesh)
- Cyclohexane (eluent)
- Ethanol (recrystallization solvent)
- Chromatography column
- Rotary evaporator

- Erlenmeyer flask
- Heating mantle or hot plate
- Filtration apparatus (Büchner funnel, filter paper)

Procedure:

#### Part 1: Silica Gel Chromatography

- Prepare a slurry of silica gel in cyclohexane and pack the chromatography column.
- Dissolve the crude **2-Methylanthracene** in a minimal amount of a suitable solvent (e.g., a mixture of cyclohexane and a slightly more polar solvent if necessary to ensure dissolution) and load it onto the top of the silica gel column.
- Elute the column with cyclohexane, collecting fractions.
- Monitor the fractions by a suitable method (e.g., Thin Layer Chromatography) to identify those containing the purified **2-Methylanthracene**.
- Combine the pure fractions and remove the solvent using a rotary evaporator.

#### Part 2: Recrystallization

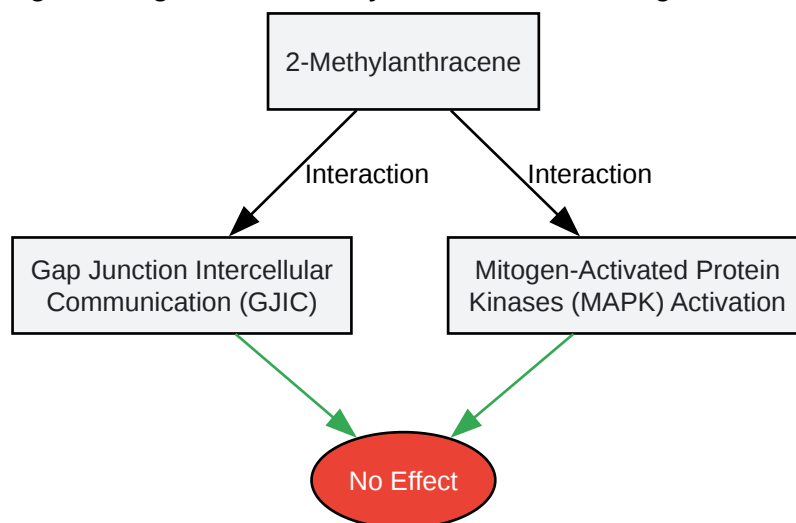
- Dissolve the solid obtained from chromatography in a minimal amount of hot ethanol in an Erlenmeyer flask.
- Allow the solution to cool slowly to room temperature to promote the formation of crystals.
- Further cool the flask in an ice bath to maximize crystal yield.
- Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of cold ethanol.
- Dry the crystals in a desiccator to remove any residual solvent.

## Logical and Workflow Diagrams

### Biological Interaction of 2-Methylanthracene

Studies on the non-genotoxic effects of methylanthracene isomers have shown that **2-Methylanthracene**, which lacks a "bay-like" structural region, typically has no effect on gap junction intercellular communication (GJIC) or the activation of mitogen-activated protein kinases (MAPK).

Logical Diagram of 2-Methylanthracene's Biological Effects



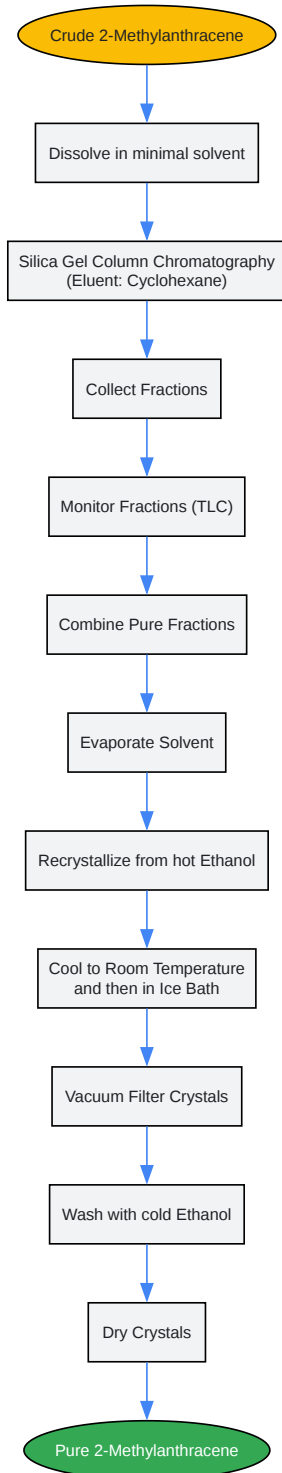
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#### Biological Effects of **2-Methylanthracene**

### Experimental Workflow for Purification

The following diagram illustrates the step-by-step process for the purification of **2-Methylanthracene**.

## Purification Workflow for 2-Methylantracene

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